

Molecular structure and chemical properties of Certepetide

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Compound of Interest

Compound Name: Certepetide

Cat. No.: B12397668

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A Comprehensive Technical Guide to **Certepetide**: Molecular Structure and Chemical Properties

For Researchers, Scientists, and Drug Development Professionals

Abstract

Certepetide is a novel synthetic peptide currently under investigation for its potential therapeutic applications. This document provides a detailed overview of its molecular structure, key chemical properties, and the experimental methodologies used for its characterization. All quantitative data has been summarized for clarity, and relevant signaling pathways and experimental workflows are visually represented.

Molecular Structure

Certepetide is a cyclic peptide composed of 15 amino acids with the sequence cyclo(Leu-Val-Pro-Gly-Arg-Gly-Asp-Phe-Asn-Ile-Val-Ala-Met-Ser-Tyr). The cyclic structure is formed by a peptide bond between the C-terminus of Tyrosine and the N-terminus of Leucine. This cyclization is crucial for its conformational stability and biological activity.

Key Structural Features:

- Amino Acid Composition: 15 residues
- Sequence: cyclo(LVPGRGDENIVAMSY)

- Molecular Formula: $C_{72}H_{112}N_{20}O_{21}S_1$
- Cyclization: Head-to-tail peptide bond

Chemical Properties

A comprehensive analysis of the physicochemical properties of **Certepetide** has been conducted to support its development as a therapeutic agent.

Table 1: Summary of Physicochemical Properties

Property	Value	Method
Molecular Weight	1656.9 g/mol	Mass Spectrometry (ESI-MS)
Isoelectric Point (pI)	8.5	Isoelectric Focusing
Solubility in Water	1.2 mg/mL	UV-Vis Spectroscopy
LogP	-2.8	Reverse-Phase HPLC
Melting Point	215 °C	Differential Scanning Calorimetry
Stability ($t_{1/2}$ in human serum)	18.5 hours	LC-MS/MS

Experimental Protocols

The following sections detail the methodologies employed for the synthesis and characterization of **Certepetide**.

Solid-Phase Peptide Synthesis (SPPS)

Certepetide was synthesized using an automated solid-phase peptide synthesizer.



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Fig. 1: Solid-Phase Peptide Synthesis Workflow

Purification and Characterization

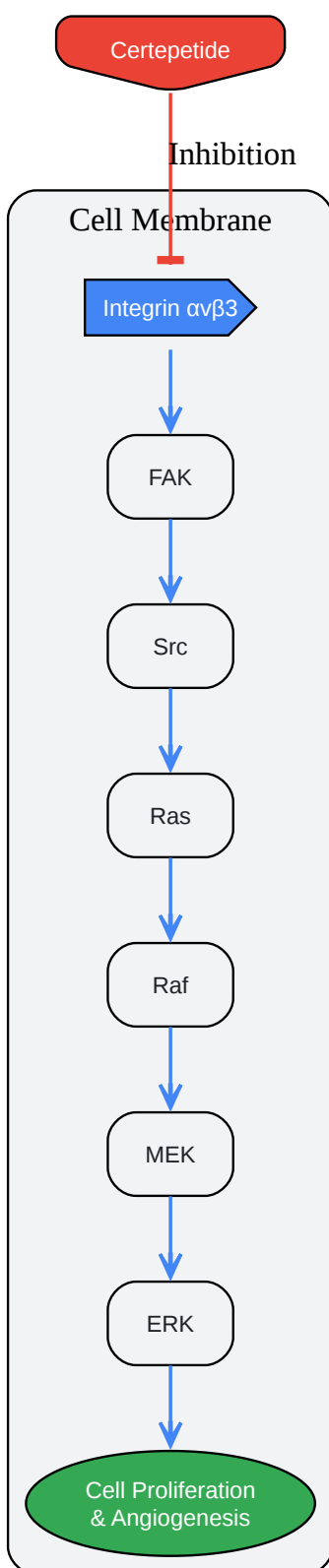
The crude peptide was purified by reverse-phase high-performance liquid chromatography (RP-HPLC) and its identity was confirmed by mass spectrometry.

Table 2: RP-HPLC and Mass Spectrometry Parameters

Parameter	Value
RP-HPLC	
Column	C18 (5 μ m, 4.6 x 250 mm)
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient	5-95% B over 30 min
Flow Rate	1 mL/min
Detection	220 nm
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI)
Mass Analyzer	Time-of-Flight (TOF)
Observed m/z	1657.9 [M+H] ⁺

Mechanism of Action and Signaling Pathway

Certepetide is an antagonist of the integrin α v β 3, a receptor involved in angiogenesis and tumor metastasis. By binding to this integrin, **Certepetide** blocks the downstream signaling cascade initiated by the natural ligand, thereby inhibiting cell adhesion and migration.



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